Structural Elucidation of N,3-Dimethylpyridin-2-amine: An Integrated Spectroscopic Approach

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Compound of Interest

Compound Name:	*N,3-dimethylpyridin-2-amine*
CAS No.:	*156267-13-9*
Cat. No.:	*B121008*

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Executive Summary & Strategic Importance

Target Molecule:**N,3-dimethylpyridin-2-amine** (C

H

N

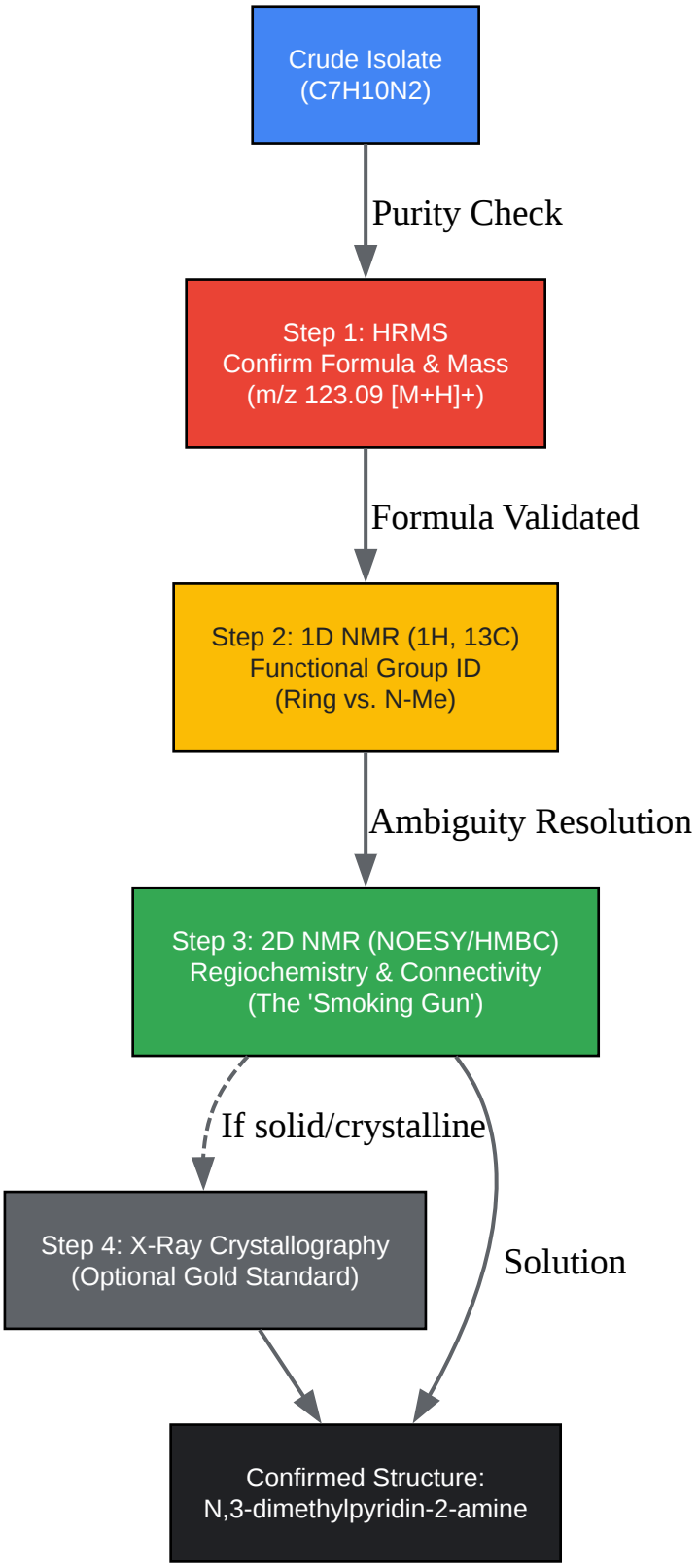
) Role in Drug Discovery: The 2-aminopyridine scaffold is a "privileged structure" in medicinal chemistry, serving as a critical pharmacophore in kinase inhibitors (e.g., Sorafenib, Imatinib analogs) and ligands for voltage-gated potassium channels. The specific methylation pattern—distinguishing N-methylation from ring methylation—is pivotal for Structure-Activity Relationship (SAR) profiles, as it dictates hydrogen bond donor/acceptor capabilities and steric fit within a binding pocket.[1]

This guide details a self-validating workflow to unambiguously solve the structure of **N,3-dimethylpyridin-2-amine**, specifically differentiating it from common regioisomers like N,4-dimethylpyridin-2-amine or N,N-dimethylpyridin-2-amine.

Elucidation Workflow

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The following directed graph outlines the logical progression from crude isolate to confirmed structure.



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Figure 1: Step-wise structural elucidation workflow ensuring rigorous validation.

Step 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Validate molecular formula and rule out isobaric impurities.[1]

- Instrument Parameters: ESI+ (Electrospray Ionization), TOF or Orbitrap detection.[1]
- Expected Data:
  - Monoisotopic Mass: 122.0844 Da.[1]
  - Observed [M+H]

    : 123.0917 ± 5 ppm.[1]
- Fragmentation Logic (MS/MS):
  - Loss of methyl radical (

    CH

    , -15 Da) is common but non-specific.[1]
  - Diagnostic Loss: Cleavage of the exocyclic amine bond.[1] A loss of 31 Da (methylamine fragment) or 29 Da (CH

    N) supports the N-methylamino substituent, differentiating it from an ethyl-substituted pyridine.[1]

Step 2: 1D NMR Spectroscopy (H & C)

Objective: Identify the number of environments and functional groups. Solvent: DMSO-

is preferred over CDCl

to observe the exchangeable N-H proton and prevent signal overlap.[1]

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Proton (H) NMR Analysis

The spectrum will display two distinct aliphatic regions and one aromatic region.[1]

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Proton Environment	Multiplicity	Approx.[1][2][3][4] Shift (, ppm)	Integration	Mechanistic Insight
Ring Methyl (C3-Me)	Singlet (s)	2.05 – 2.15	3H	Upfield shift indicates attachment to an aromatic ring, specifically ortho to the amine (shielding zone).[1]
N-Methyl (N-Me)	Doublet (d)	2.85 – 2.95	3H	Coupling to the adjacent N-H proton (Hz).[1] Collapses to singlet on D O shake.[1]
Amine (N-H)	Broad (br q)	6.00 – 6.50	1H	Broadened by quadrupole relaxation of Nitrogen.[1] Visible coupling to N-Me confirms secondary amine.[1]
H5 (Aromatic)	dd	6.50 – 6.60	1H	"Beta" proton (meta to Nitrogen).[1] Shielded by electron donation from the 2-amino group.[1]

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H4 (Aromatic)	dd	7.20 – 7.30	1H	"Gamma" proton.[1]
H6 (Aromatic)	dd	7.90 – 8.05	1H	"Alpha" proton (adjacent to Ring Nitrogen).[1] Most deshielded due to proximity to the electronegative heteroatom.[1]

Carbon (C) NMR Analysis[1]

- Key Feature: Presence of two high-field methyl signals.[1]
  - ~17 ppm: Ring Methyl (C3-Me).[1]
  - ~29 ppm: N-Methyl.[1]
- Deshielded Quaternary Carbon: The C2 carbon (attached to the amine) will appear significantly downfield (~156-158 ppm), characteristic of 2-aminopyridines.[1]

Step 3: 2D NMR – The "Smoking Gun"

Objective: Resolve regiochemistry.[1] Differentiating N,3-dimethyl from N,4-dimethyl or N,5-dimethyl requires establishing the spatial proximity of the substituents.[1]

NOESY (Nuclear Overhauser Effect Spectroscopy)

This is the definitive experiment.[1] We utilize Through-Space interactions (< 5 Å) to map the molecule.[1]

- Hypothesis: If the structure is N,3-dimethyl, the N-methyl group (on the exocyclic nitrogen) is spatially adjacent to the C3-methyl group (on the ring).
- Observation: A strong NOE cross-peak between the N-Me doublet (~2.9 ppm) and the C3-Me singlet (~2.1 ppm) confirms the 3-position.[1]

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- Negative Control: An N,4-dimethyl isomer would show NOE between the N-Me and the H3 aromatic proton, not a methyl group.[1]

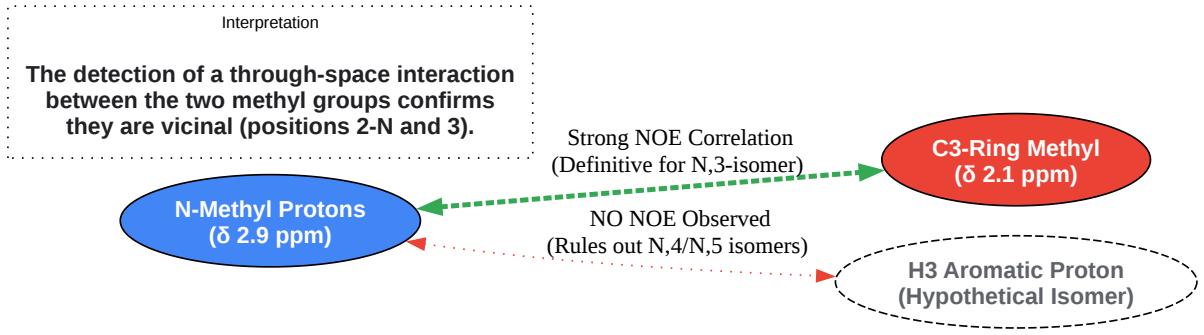
HMBC (Heteronuclear Multiple Bond Correlation)[1]

- Connectivity: The C3-Me protons will show a strong 3-bond correlation (

) to the quaternary C2 carbon (the one bearing the amine). This locks the methyl group to position 3, adjacent to the amine.[1]

Visualizing the Critical NOE Interaction

The following diagram illustrates the specific spatial correlation that confirms the structure.



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Figure 2: NOESY correlation map. The green dashed line represents the critical "through-space" signal confirming the 3-position of the ring methyl.

Step 4: X-Ray Crystallography (Validation)

While NMR is usually sufficient, X-ray diffraction provides absolute structural certainty, particularly for salt forms (e.g., hydrochloride) often used in drug formulation.[1]

- Crystal Growth: 2-aminopyridines crystallize well from ethanol/hexane or ethyl acetate.[1]

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- Lattice Features: Look for intermolecular Hydrogen Bonding networks (N-H

  N_ring) which often stabilize these structures in the solid state [1].[1]

- Space Group: Similar derivatives often crystallize in monoclinic systems (e.g.,

) [1].[1]

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